

# Benzylxyacetic Acid: A Technical Guide to its Synthesis, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzylxyacetic acid*

Cat. No.: B1267153

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## Introduction

**Benzylxyacetic acid**, a versatile carboxylic acid featuring a benzylxy group, serves as a crucial intermediate in organic synthesis and pharmaceutical research. Its unique molecular architecture allows for its integration into a wide array of complex molecules, making it a valuable building block in the development of novel therapeutic agents, particularly in the realms of anti-inflammatory and analgesic drugs. This technical guide provides an in-depth overview of **benzylxyacetic acid**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis, and a summary of its known applications. While the specific historical details of its discovery are not extensively documented, the foundational context of its parent compound, benzoic acid, offers valuable perspective.

## Historical Context: The Precedent of Benzoic Acid

The history of **benzylxyacetic acid** is not well-documented in readily available literature. However, the story of its structural relative, benzoic acid, is rich and dates back to the 16th century. Nostradamus first described the dry distillation of gum benzoin in 1556, a process that yielded benzoic acid.<sup>[1][2]</sup> Later, in 1832, Justus von Liebig and Friedrich Wöhler determined the chemical structure of benzoic acid, a significant milestone in the development of organic chemistry.<sup>[2][3]</sup> The antifungal properties of benzoic acid were discovered by Salkowski in 1875, which led to its use as a preservative.<sup>[2]</sup> This historical precedent with a closely related aromatic carboxylic acid highlights the long-standing interest in this class of compounds for both chemical and biological applications.

## Physicochemical Properties

**Benzylxyacetic acid** is a colorless to light yellow liquid at room temperature.<sup>[4]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	30379-55-6	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Formula	C9H10O3	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	166.17 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a>
Density	1.162 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[8]</a>
Boiling Point	137-139 °C at 0.6 mmHg	<a href="#">[4]</a> <a href="#">[8]</a>
Refractive Index	n20/D 1.526	<a href="#">[4]</a> <a href="#">[8]</a>
Melting Point	80-81 °C	<a href="#">[6]</a>

## Experimental Protocols: Synthesis of Benzylxyacetic Acid

The most commonly cited method for the synthesis of **benzylxyacetic acid** involves the reaction of benzyl alcohol with an activated acetic acid derivative. A detailed experimental protocol is provided below.

### Synthesis from Benzyl Alcohol and Bromoacetic Acid

This procedure details the synthesis of **benzylxyacetic acid** via the Williamson ether synthesis, reacting the sodium salt of benzyl alcohol with bromoacetic acid.

#### Materials:

- Benzyl alcohol
- Sodium hydride (60% dispersion in mineral oil)

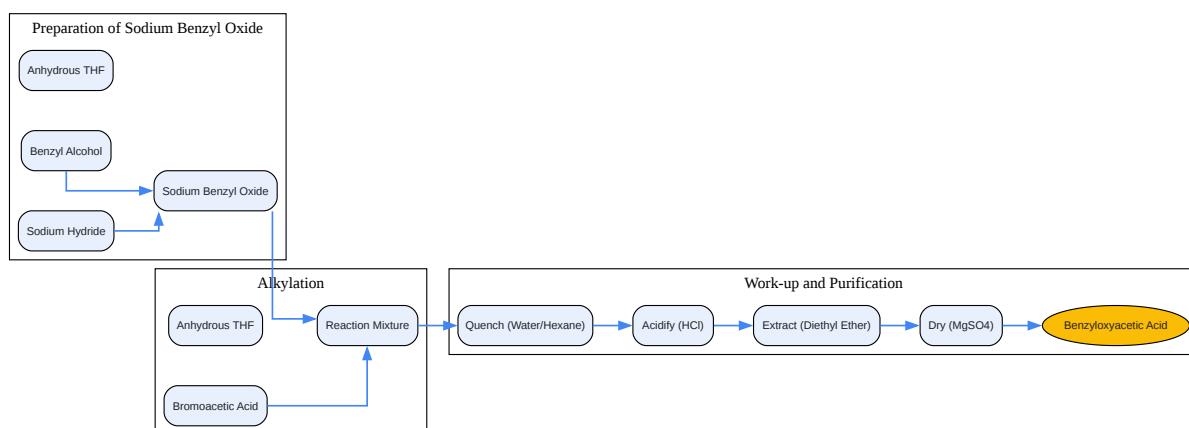
- Bromoacetic acid
- Tetrahydrofuran (THF), anhydrous
- Water
- n-Hexane
- Concentrated hydrochloric acid (12 M)
- Diethyl ether
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate

**Procedure:**

- Preparation of Sodium Benzyl Oxide: In a reaction vessel equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), suspend sodium hydride (330 mmol) in anhydrous tetrahydrofuran (100 mL). Cool the suspension to 0 °C using an ice-water bath.
- Slowly add benzyl alcohol (375 mmol) to the cooled suspension over a period of 10 minutes. Effervescence (hydrogen gas evolution) will be observed. Stir the mixture at 0 °C until the gas evolution ceases, indicating the complete formation of sodium benzyl oxide.
- Alkylation Reaction: While maintaining the temperature at 0 °C, add a solution of bromoacetic acid (150 mmol) in anhydrous tetrahydrofuran (50 mL) to the reaction mixture over 10 minutes.
- Reaction Work-up: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at ambient temperature for 12 hours.
- Quench the reaction by slowly adding a mixture of water (150 mL) and n-hexane (100 mL).
- Separate the aqueous layer.

- Acidify the aqueous layer to a pH of approximately 1-2 by the dropwise addition of concentrated hydrochloric acid (40 mL).
- Extraction and Purification: Extract the acidified aqueous layer with diethyl ether (2 x 100 mL).
- Combine the organic extracts and wash with brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **benzyloxyacetic acid**.

Synthesis Workflow Diagram:



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Caption: Workflow for the synthesis of **benzyloxyacetic acid**.

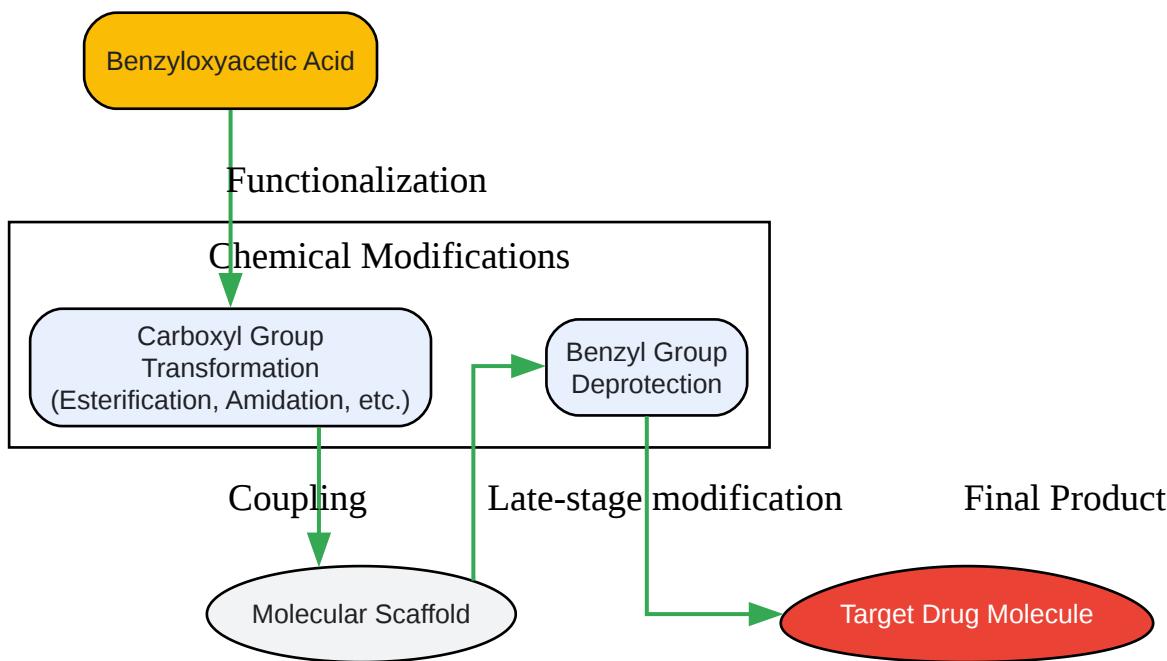
## Applications in Drug Discovery and Organic Synthesis

**Benzyloxyacetic acid** is a valuable building block in the development of more complex molecules, particularly in the pharmaceutical industry.<sup>[4][12]</sup> Its utility stems from the presence of both a carboxylic acid and a protected alcohol (as a benzyl ether), allowing for sequential and selective chemical transformations.

- Intermediate for Pharmaceuticals: It is frequently used in the synthesis of anti-inflammatory and analgesic drugs.<sup>[4][12]</sup> The **benzyloxyacetic acid** moiety can be incorporated into larger molecular scaffolds to modulate their pharmacological properties.
- Organic Synthesis: The carboxyl group can be readily converted into other functional groups such as esters, amides, and acid chlorides, providing a handle for further molecular elaboration. The benzyl group serves as a stable protecting group for the alcohol, which can be removed under specific conditions (e.g., hydrogenolysis) to reveal the free hydroxyl group at a later stage of the synthesis.
- Antisickling Agents: Derivatives of **benzyloxyacetic acid** have been investigated for their in vitro activity as antisickling agents, suggesting potential therapeutic applications in sickle cell disease.<sup>[13]</sup>

### Conceptual Role in Drug Development:

The following diagram illustrates the conceptual role of **benzyloxyacetic acid** as a versatile building block in the synthesis of a target drug molecule.



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Caption: **Benzyloxyacetic acid** as a key intermediate in drug synthesis.

## Conclusion

**Benzyloxyacetic acid** is a compound of significant interest to researchers in organic synthesis and medicinal chemistry. While its own history of discovery remains elusive, its utility as a versatile building block is well-established. The availability of straightforward synthetic protocols and its favorable physicochemical properties make it an attractive starting material for the creation of complex and biologically active molecules. Further research into the biological mechanisms of its derivatives may unveil new therapeutic opportunities.

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